

A Comprehensive Guide to Nizatidine Impurity Reference Standards

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Compound of Interest

Compound Name: (2-((Dimethylamino)methyl)thiazol-4-yl)methanol

CAS No.: 78441-69-7

Cat. No.: B143789

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of reference standards for Nizatidine impurities, drawing from major pharmacopeias and commercial suppliers. The information presented herein is intended to assist researchers and quality control professionals in the selection and application of appropriate reference standards for the accurate analysis of Nizatidine and its related substances.

Pharmacopeial Reference Standards: A Comparative Overview

The United States Pharmacopeia (USP) and the European Pharmacopoeia (EP) provide official reference standards for Nizatidine and its impurities. While the USP sets limits for individual and total impurities, the EP specifies several named impurities.

Pharmacopeia	Specified Impurities	Limits	Official Reference Standards Available
USP	Does not list specific named impurities in the general monograph.	Individual Impurity: Not More Than 0.3% Total Impurities: Not More Than 1.5% [1]	USP Nizatidine RS
EP	- Impurity A: N,N'-dimethyl-2-nitroethene-1,1-diamine- Impurity B: (EZ)-N-methyl-1-(methylsulfanyl)-2-nitroethene-1-amine- Impurity C: Nizatidine sulfoxide- Impurity D: 2-[[[2-[(dimethylamino)methyl]-4-thiazolyl]methyl]thio]ethanamine- Impurity F: N1,N1'-[thiazole-2,4-diylbis(methylenesulphanediylethylene)]bis(N'-methyl-2-nitroethene-1,1-diamine)- Impurity G: N,N-bis[2-[[[2-[(dimethylamino)methyl]-4-thiazolyl]methyl]thio]ethyl]-2-nitroethene-1,1-diamine- Impurity H: 2-(aminomethyl)-N,N-dimethyl-4-	Limits for each specified impurity are detailed in the EP monograph.	Nizatidine CRS Nizatidine Impurity F CRS

thiazolemethanamine-
Impurity K: (E)-3-
(methylamino)-5,6-
dihydro-2H-1,4-
thiazin-2-one oxime

Commercially Available Nizatidine Impurity Reference Standards

A variety of Nizatidine impurities are available as reference standards from commercial suppliers. These standards are often traceable to pharmacopeial standards and are accompanied by a Certificate of Analysis (CoA) detailing their identity and purity.^[2]^[3] The table below provides a comparative summary of some of the key commercially available impurity standards.

Impurity Name & Structure	CAS Number	Molecular Formula	Molecular Weight	Commercial Suppliers (Exemplary)
Nizatidine Impurity AN,N'-dimethyl-2-nitroethene-1,1-diamine	54252-45-8	C ₄ H ₉ N ₃ O ₂	131.13	SynZeal, Pharmaffiliates, GLP Pharma Standards, LGC Standards, RXN Chemicals[4][5] [6][7][8][9]
Nizatidine Impurity B(EZ)-N-methyl-1-(methylsulfanyl)-2-nitroethen-1-amine	61832-41-5	C ₄ H ₈ N ₂ O ₂ S	148.18	Pharmaffiliates, SynZeal[5][8]
Nizatidine Impurity C (Nizatidine Sulfoxide)	102273-13-2	C ₁₂ H ₂₁ N ₅ O ₃ S ₂	347.46	SynZeal, Pharmaffiliates, GLP Pharma Standards[2][8] [10][11]
Nizatidine Impurity D2-[[[2-[(dimethylamino)methyl]-4-thiazolyl]methyl]thio]ethanamine	78441-62-0	C ₉ H ₁₇ N ₃ S ₂	231.38	Pharmaffiliates[8]
Nizatidine Impurity F	1193434-62-6	C ₁₅ H ₂₅ N ₇ O ₄ S ₃	463.60	Pharmaffiliates[8]
Nizatidine Impurity G	1193434-63-7	C ₂₀ H ₃₃ N ₇ O ₂ S ₄	531.78	Pharmaffiliates[8]
Nizatidine Impurity H	27507-28-4 (Base)	C ₄ H ₁₀ N ₂ S	118.20	Pharmaffiliates[8]

Nizatidine Impurity I	82586-81-0	$C_{11}H_{20}N_4OS_2$	288.43	Pharmaffiliates[8]
Nizatidine Impurity K	112233-23-5 (HCl salt)	$C_5H_9N_3OS$	159.21	SynZeal[2]
Bis-Nizatidine	N/A	$C_{22}H_{34}N_8O_2S_4$	586.83	Tlcpharma Labs[12]

Experimental Protocol: Validated HPLC Method for Nizatidine Impurity Profiling

This section details a stability-indicating High-Performance Liquid Chromatography (HPLC) method suitable for the separation and quantification of Nizatidine from its impurities. This method is a composite based on published and validated analytical procedures.[13][14][15][16]

Chromatographic Conditions:

- Column: Waters Symmetry RP18 (50 mm x 4.6 mm, 3.5 μ m particle size) or equivalent C18 or C8 column (e.g., 250 mm x 4.6 mm, 5 μ m).[13][14][15]
- Mobile Phase A: 0.05 M Ammonium acetate buffer with 1.0 mL/L diethylamine.[13]
- Mobile Phase B: Methanol and Tetrahydrofuran (95:5 v/v).[13]
- Gradient Program:

Time (min)	% Mobile Phase B
0	2
2	10
7	35
9	45
10	2

| 12 | 2 |

- Flow Rate: 1.5 mL/min.[13]
- Column Temperature: 30°C.[13]
- Detection Wavelength: 254 nm.[13]
- Injection Volume: 10 µL.[13]
- Diluent: Mobile Phase A and Methanol (80:20 v/v).[13]

Preparation of Solutions:

- Standard Stock Solution: Prepare a stock solution of Nizatidine reference standard (e.g., 2000 µg/mL) by dissolving an accurately weighed amount in the diluent.
- Working Standard Solution: Dilute the stock solution to a suitable concentration for assay determination (e.g., 200 µg/mL).[13]
- Impurity Stock Solution: Prepare a stock solution of each impurity reference standard (e.g., 100 µg/mL) in the diluent.
- Spiked Sample Solution: Prepare a solution of Nizatidine spiked with known concentrations of each impurity to verify the separation and response.
- Sample Solution: Prepare the sample solution by dissolving the Nizatidine drug substance or product in the diluent to a known concentration.

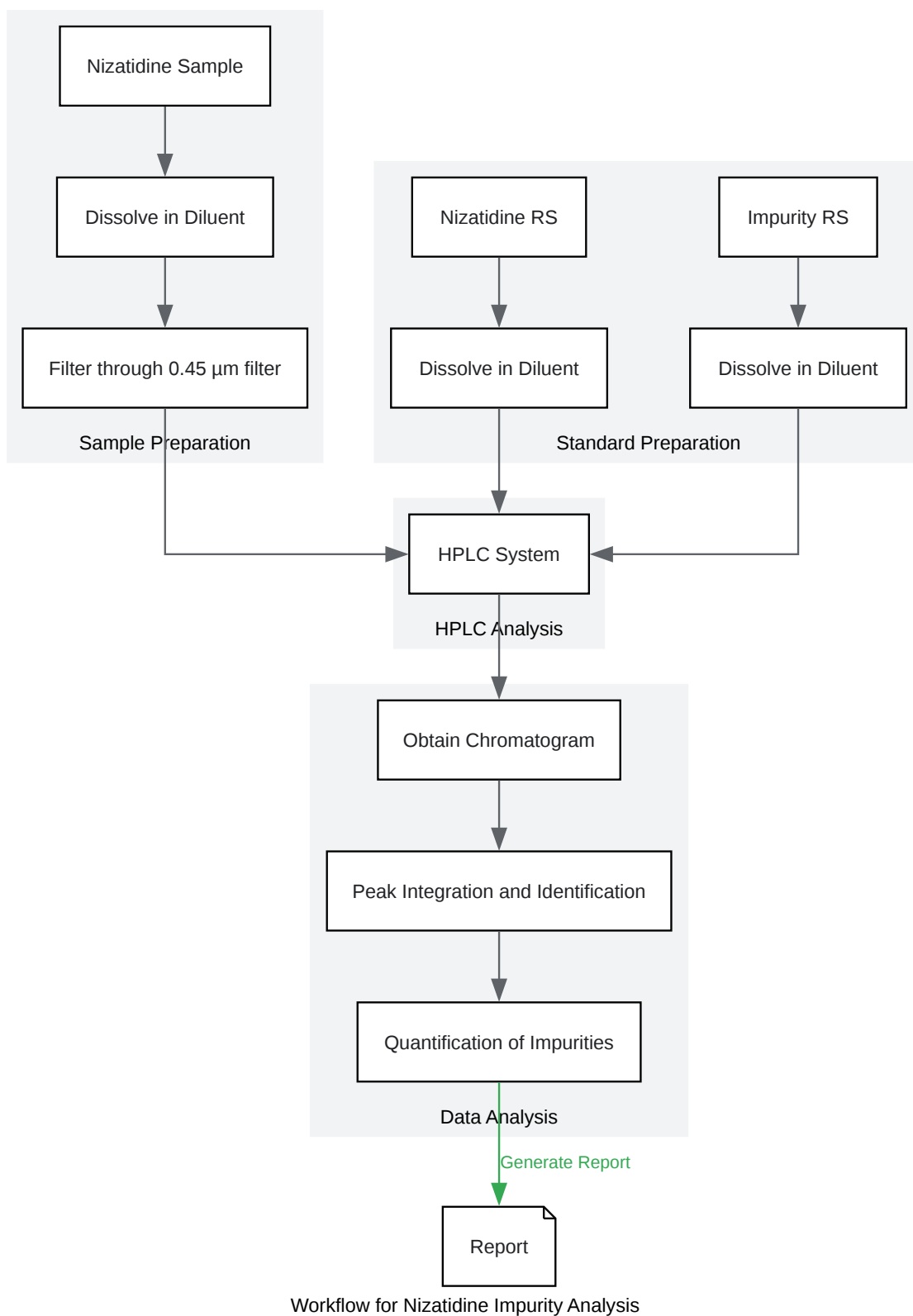
Forced Degradation Studies:

To ensure the stability-indicating nature of the method, forced degradation studies should be performed. This involves subjecting the Nizatidine sample to stress conditions such as acid and base hydrolysis, oxidation, and heat to generate potential degradation products and demonstrate that they are well-resolved from the main Nizatidine peak.[17]

Visualizing Workflows and Relationships

Logical Workflow for Nizatidine Impurity Analysis

The following diagram illustrates a typical workflow for the identification and quantification of impurities in a Nizatidine sample.

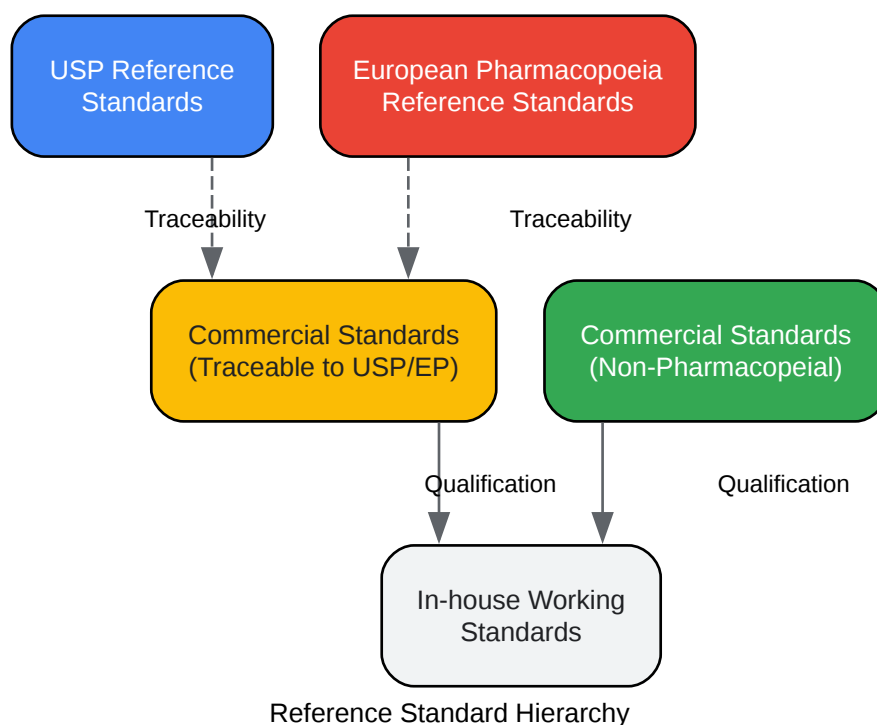


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Caption: A logical workflow for the analysis of Nizatidine impurities.

Relationship between Pharmacopeial and Commercial Reference Standards

This diagram illustrates the relationship and traceability between pharmacopeial and commercially available reference standards for Nizatidine impurities.



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